

# Angulatin G: Unraveling a Phytochemical Enigma

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## Compound of Interest

Compound Name: *Angulatin G*

Cat. No.: *B12395577*

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the current scientific understanding of **Angulatin G**, a compound of interest within the broader family of angulatins. However, initial database searches reveal a significant challenge: "**Angulatin G**" is not a recognized compound with an assigned CAS number or a formally defined IUPAC name in major chemical databases. This suggests that "**Angulatin G**" may be a novel, yet-to-be-formally-characterized substance, a rare synonym, or potentially a misnomer for a related, more extensively studied compound.

This guide will, therefore, focus on the available information for closely related and well-documented angulatin compounds, providing a foundational understanding that can be extrapolated should further research formally identify **Angulatin G**. We will present the known CAS numbers and IUPAC names for prominent members of the angulatin family to aid in clarifying the identity of the compound of interest.

## Identifying the Angulatins: A Case of Mistaken Identity?

Extensive searches have not yielded a specific CAS number or IUPAC name for "**Angulatin G**." However, several related compounds have been identified and characterized. It is plausible that the intended compound of interest is one of the following:

Compound Name	CAS Number	IUPAC Name
Angulatin A	139979-81-0	(1aR,2R,4aS,5S,7aR,8S,9aR,9bS)-2,8-bis(acetyloxy)-5-(benzoyloxy)-4a-hydroxy-7a-methyl-9a-(3-methyl-2-buten-1-yl)decahydro-1H-cyclopenta[a]xireno[g]cyclonon-7(8H)-one
Angulatin K	1631992-80-7	Not readily available
Withangulatin C	946074-79-9	(1S,2R,6S,7R,9R,11R,12R,13S,15S,16S)-15-[(1S)-1-hydroxy-1-(4-methyl-6-oxo-5,6-dihydro-2H-pyran-2-yl)ethyl]-6,12,15-trihydroxy-13-methoxy-2,16-dimethyl-8-oxapentacyclo[9.7.0.0 <sup>2,7</sup> .0 <sup>7,9</sup> .0 <sup>12,16</sup> ]octadecan-3-one

Researchers are strongly encouraged to verify the specific compound of interest, as the biological activities and experimental data are unique to each molecule.

## Biological Activity and Therapeutic Potential of Related Angulatins

While specific data for "**Angulatin G**" is unavailable, the broader class of angulatins, extracted from plants of the Celastrus and Physalis genera, has demonstrated a range of biological activities. These compounds are typically sesquiterpene or withanolide steroids and have been investigated for their:

- **Insecticidal Properties:** Several angulatin derivatives have shown potent insecticidal activity, suggesting potential applications in agriculture and pest control.
- **Anticancer Activity:** Certain related compounds have been evaluated for their cytotoxic effects against various cancer cell lines. The precise mechanisms of action are still under

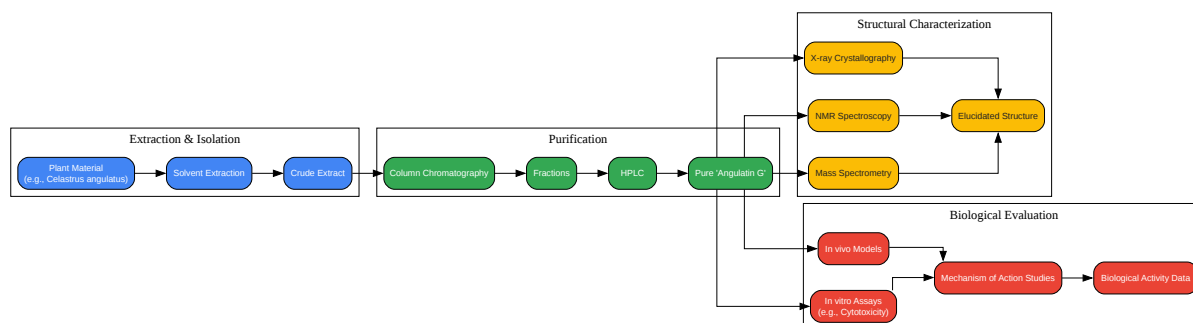
investigation but may involve the induction of apoptosis and inhibition of cell proliferation.

## Experimental Protocols and Future Directions

Detailed experimental protocols for the isolation, characterization, and biological evaluation of angulatins can be found in the scientific literature. Standard techniques include:

- **Chromatography:** High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are crucial for the purification and identification of these compounds from plant extracts.
- **Spectroscopy:** Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are essential for elucidating the complex chemical structures of these natural products.
- **In vitro and in vivo assays:** A variety of cell-based assays and animal models are employed to assess the biological activity and toxicological profiles of these compounds.

Given the lack of specific information on **Angulatin G**, a primary research objective would be its definitive isolation and structural elucidation. The following workflow is proposed for future investigations.

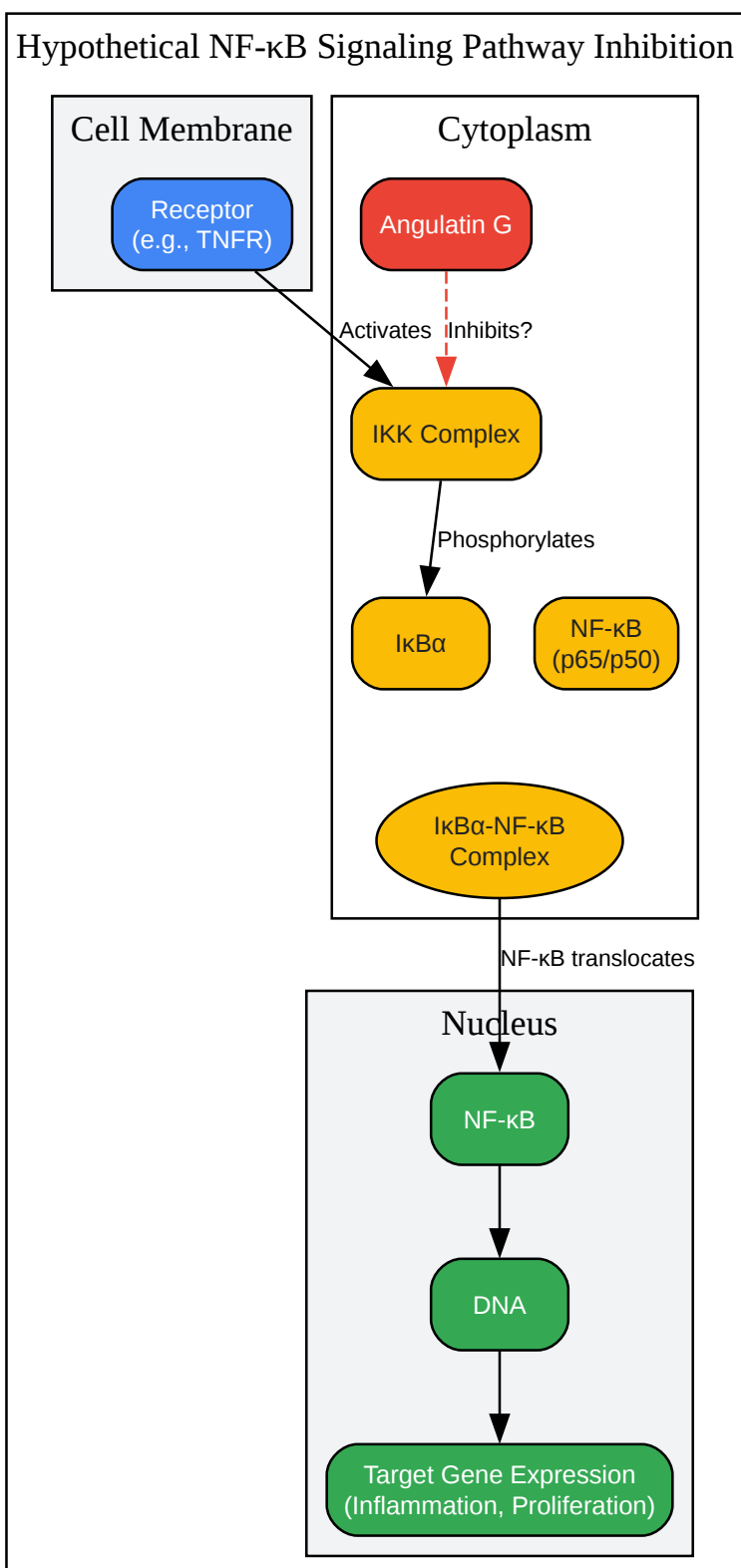


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Proposed workflow for the identification and characterization of **Angulatin G**.

## Potential Signaling Pathways

The signaling pathways modulated by angulatins are not yet fully understood. However, based on the activities of related natural products, potential targets could include pathways involved in cell cycle regulation, apoptosis, and inflammatory responses. A hypothetical signaling cascade that could be investigated is the NF- $\kappa$ B pathway, a key regulator of inflammation and cell survival.



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Hypothetical inhibition of the NF- $\kappa$ B signaling pathway by **Angulatin G**.

## Conclusion

The identity of "**Angulatin G**" remains an open question in the field of natural product chemistry. This guide serves as a starting point for researchers by providing data on closely related, characterized compounds. The successful isolation and characterization of **Angulatin G** will be a critical step in unlocking its potential for drug discovery and development. Future research should focus on the proposed experimental workflow to definitively identify this compound and subsequently explore its biological activities and mechanisms of action.

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